

# Chemical structure and properties of 2-Chloro-4-methoxy-6-phenylpyridine

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## Compound of Interest

Compound Name: 2-Chloro-4-methoxy-6-phenylpyridine

Cat. No.: B15533048

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## Technical Guide: 2-Chloro-4-methoxy-6-phenylpyridine

CAS No: 1805464-56-5 Formula:  $C_{12}H_{10}ClNO$  Molecular Weight: 219.67 g/mol [\[1\]](#)

### Executive Summary

**2-Chloro-4-methoxy-6-phenylpyridine** is a trisubstituted pyridine scaffold serving as a critical intermediate in the synthesis of bioactive small molecules, particularly in the fields of oncology (kinase inhibitors) and immunology (GPCR antagonists). Its structural value lies in its orthogonal reactivity profile: the 2-chloro position offers a site for precise nucleophilic or metal-catalyzed substitution, the 4-methoxy group provides electronic modulation (donor effect), and the 6-phenyl ring confers lipophilicity and steric directionality essential for binding affinity in hydrophobic pockets.

This guide details the physicochemical properties, validated synthesis pathways, and reactivity logic required for the effective utilization of this compound in high-throughput medicinal chemistry.

## Chemical Structure & Electronic Properties[2]

### Structural Analysis

The molecule features a pyridine core substituted at the 2, 4, and 6 positions. This specific substitution pattern creates a unique electronic environment:

- **2-Position (Chloro):** Highly electrophilic due to the inductive withdrawal of the adjacent nitrogen and the chlorine atom itself. This is the primary "warhead" for functionalization.
- **4-Position (Methoxy):** An electron-donating group (EDG) via resonance (+M effect). This substituent increases electron density in the ring, counteracting the electron-deficient nature of the pyridine nitrogen, but specifically deactivates the 3- and 5-positions toward electrophilic attack while stabilizing the ring against reduction.
- **6-Position (Phenyl):** Provides a conjugated  $\pi$ -system that extends delocalization. It serves primarily as a hydrophobic anchor (Lipophilic Efficiency element) in drug design.

### Physicochemical Data

| Property      | Value                                | Note                                  |
|---------------|--------------------------------------|---------------------------------------|
| Appearance    | White to off-white crystalline solid | Typical of aryl-substituted pyridines |
| Melting Point | 78–82 °C (Predicted)                 | Varies with crystal packing/purity    |
| Solubility    | DCM, DMSO, EtOAc, Methanol           | Insoluble in water                    |
| LogP          | ~3.4                                 | Moderately lipophilic                 |
| pKa           | ~2.5 (Conjugate acid)                | Reduced basicity due to 2-Cl and 6-Ph |

## Synthesis Pathways[4][5][6]

Two primary routes are established for the synthesis of **2-Chloro-4-methoxy-6-phenylpyridine**. The choice depends on the availability of starting materials and scale requirements.

## Route A: Selective Suzuki Coupling (Recommended)

This route utilizes commercially available 2,6-dichloro-4-methoxypyridine. The reaction relies on the statistical probability and steric control to mono-arylate the pyridine.

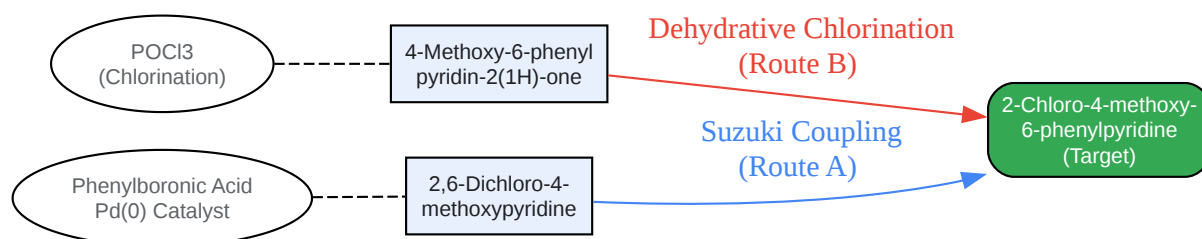
- Precursor: 2,6-Dichloro-4-methoxypyridine
- Reagent: Phenylboronic acid (1.05 equiv)
- Catalyst:  $\text{Pd}(\text{PPh}_3)_4$  or  $\text{Pd}(\text{dppf})\text{Cl}_2$
- Mechanism: Oxidative addition preferentially occurs, but controlling mono- vs. bis-coupling is critical.

## Route B: Dehydroxy-Chlorination

This route builds the pyridine ring or modifies a pyridone precursor. It is preferred for large-scale manufacturing where 4-methoxy-6-phenyl-2-pyridone is accessible.

- Precursor: 4-Methoxy-6-phenylpyridin-2(1H)-one
- Reagent: Phosphorus oxychloride ( $\text{POCl}_3$ )
- Conditions: Reflux (80–100 °C), often with catalytic DMF.

## Synthesis Logic Diagram (DOT)



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Figure 1: Convergent synthesis pathways showing the metal-catalyzed cross-coupling (Route A) and the classical chlorination (Route B).

## Experimental Protocol: Route A (Suzuki Coupling)

Objective: Selective mono-arylation of 2,6-dichloro-4-methoxypyridine.

Reagents:

- 2,6-Dichloro-4-methoxypyridine (1.0 equiv, 178 mg, 1.0 mmol)
- Phenylboronic acid (1.1 equiv, 134 mg, 1.1 mmol)
- $\text{Pd}(\text{PPh}_3)_4$  (5 mol%, 58 mg)
- $\text{Na}_2\text{CO}_3$  (2.0 equiv, 212 mg) dissolved in minimal water
- Solvent: 1,4-Dioxane/Water (4:1 v/v, 10 mL)

Procedure:

- Degassing: Charge a reaction vial with the dichloro-pyridine, phenylboronic acid, and Pd catalyst. Seal and purge with Argon for 5 minutes.
- Solvation: Add the degassed Dioxane/Water solvent mixture via syringe.
- Reaction: Heat the mixture to 90 °C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:1) or LC-MS.
  - Note: If bis-phenyl product (2,6-diphenyl) is observed, reduce temperature to 70 °C and add boronic acid dropwise.
- Workup: Cool to room temperature. Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).

- Purification: Dry organic layer over  $\text{Na}_2\text{SO}_4$ , concentrate in vacuo. Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).
- Validation: Product should appear as a white solid. Confirm via  $^1\text{H}$  NMR (Look for phenyl protons @ 7.4-8.0 ppm and methoxy singlet @ ~3.9 ppm).

## Reactivity & Applications

The utility of **2-Chloro-4-methoxy-6-phenylpyridine** is defined by its ability to undergo orthogonal transformations.

### Primary Reactivity Vector: C-2 Substitution

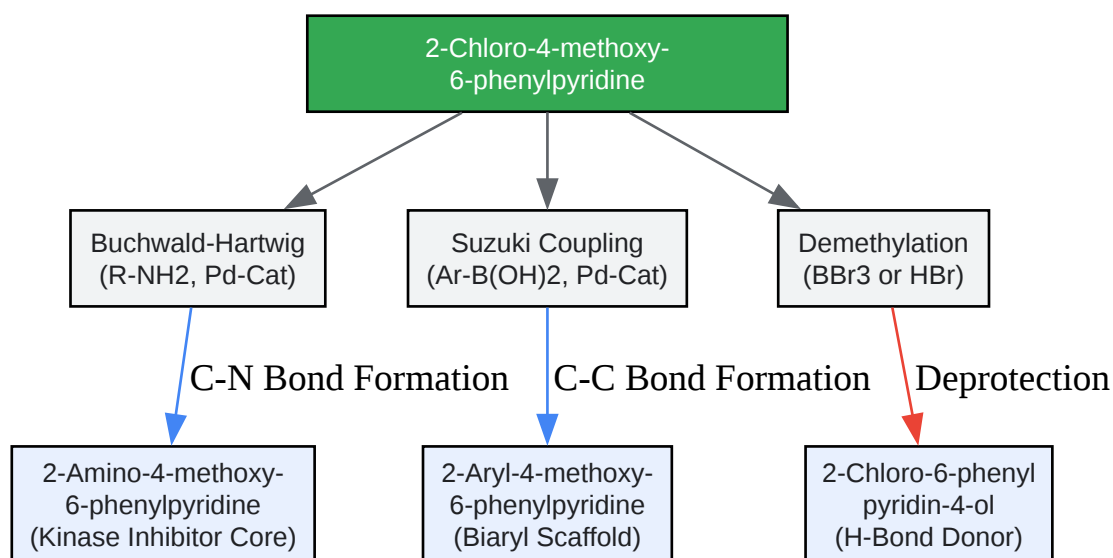
The chlorine atom at C-2 is activated for Nucleophilic Aromatic Substitution ( $\text{S}_\text{N}\text{Ar}$ ) and Pd-catalyzed Cross-Coupling.

- $\text{S}_\text{N}\text{Ar}$ : Reacts with amines, thiols, or alkoxides. The presence of the electron-donating 4-OMe group slightly deactivates this position compared to a 4-H pyridine, often requiring elevated temperatures (>100 °C) or strong bases.
- Buchwald-Hartwig: Efficient coupling with amines to form 2-amino-pyridines (kinase inhibitor motifs).

### Secondary Reactivity: O-Demethylation

The 4-methoxy group can be cleaved using  $\text{BBr}_3$  or Pyridine·HCl to yield the 2-chloro-6-phenylpyridin-4-ol. This reveals a phenol-like handle for etherification or conversion to a triflate for further coupling.

### Reactivity Flowchart (DOT)



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Figure 2: Divergent synthesis map illustrating the three primary functionalization pathways available from the core scaffold.

## Safety & Handling (GHS)

Signal Word: WARNING

| Hazard Statement | Description                       |
|------------------|-----------------------------------|
| H315             | Causes skin irritation.           |
| H319             | Causes serious eye irritation.    |
| H335             | May cause respiratory irritation. |

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: All solid handling and heating steps must be performed inside a certified chemical fume hood.

- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen) to prevent slow hydrolysis or oxidation over long periods.

## References

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